

Technical Guide: N-Benzyl-2,4,5-trichloroaniline

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Compound of Interest

Compound Name: N-Benzyl-2,4,5-trichloroaniline

Cat. No.: B3131592

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Disclaimer: **N-Benzyl-2,4,5-trichloroaniline** is a specialized derivative and not a widely cataloged compound. As such, a specific CAS number is not readily available in common chemical databases. The information presented herein is based on the properties of the parent compound, 2,4,5-trichloroaniline, and established synthetic methodologies for N-alkylation of aromatic amines.

Introduction

N-Benzyl-2,4,5-trichloroaniline is an N-substituted derivative of 2,4,5-trichloroaniline. While data on this specific molecule is scarce, its structural components—a trichlorinated aniline core and an N-benzyl group—suggest potential applications in areas where similar compounds have shown activity, such as in the synthesis of dyes, pesticides, and as intermediates in the development of pharmacologically active molecules. The chlorinated aniline moiety is a known structural motif in various bioactive compounds, and the addition of a benzyl group can significantly alter its physicochemical properties, such as lipophilicity and metabolic stability, which are critical in drug design.

This guide provides a comprehensive overview of the parent compound, 2,4,5-trichloroaniline, and a detailed, plausible experimental protocol for the synthesis of **N-Benzyl-2,4,5-trichloroaniline**.

Physicochemical Properties of 2,4,5-Trichloroaniline



Quantitative data for the precursor, 2,4,5-trichloroaniline, is summarized below. These properties are foundational for the synthesis and purification of its N-benzylated derivative.

Property	Value	Reference
CAS Number	636-30-6	[1][2]
Molecular Formula	C ₆ H ₄ Cl ₃ N	[1][2]
Molecular Weight	196.46 g/mol	[2]
Appearance	Grey-brown crystalline powder/chunks	
Melting Point	93-95 °C	_
Boiling Point	270 °C	_
IUPAC Name	2,4,5-trichloroaniline	[1]

Synthesis of N-Benzyl-2,4,5-trichloroaniline

The synthesis of **N-Benzyl-2,4,5-trichloroaniline** can be achieved through the N-alkylation of 2,4,5-trichloroaniline with a suitable benzylating agent, such as benzyl chloride or benzyl bromide. The following protocol is a representative method adapted from general procedures for the N-benzylation of anilines.

3.1. Experimental Protocol: N-Benzylation using Benzyl Chloride

This procedure is based on established methods for the N-alkylation of anilines.

Materials:

- 2,4,5-Trichloroaniline
- · Benzyl chloride
- Sodium bicarbonate (NaHCO₃) or another suitable base (e.g., potassium carbonate)
- Anhydrous solvent (e.g., Acetonitrile, Dimethylformamide)



- Deionized water
- Organic solvent for extraction (e.g., Ethyl acetate, Dichloromethane)
- Brine solution
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

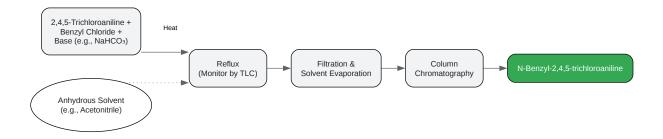
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4,5-trichloroaniline (1 equivalent) in the chosen anhydrous solvent.
- Addition of Base: Add sodium bicarbonate (1.5-2 equivalents) to the solution. The base acts
 as a scavenger for the hydrochloric acid generated during the reaction.
- Addition of Benzylating Agent: Slowly add benzyl chloride (1.1 equivalents) to the stirred suspension at room temperature.
- Reaction: Heat the reaction mixture to reflux and maintain it for several hours (typically 4-24 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
 - Filter the solid byproducts (inorganic salts).
 - Remove the solvent from the filtrate under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel, using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to isolate the desired N-Benzyl-2,4,5-trichloroaniline.
- Characterization: The structure and purity of the final product should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).



3.2. Proposed Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **N-Benzyl-2,4,5-trichloroaniline**.



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Caption: Synthetic workflow for **N-Benzyl-2,4,5-trichloroaniline**.

Potential Biological Activity and Signaling Pathways

While no specific biological activities or signaling pathway interactions have been reported for **N-Benzyl-2,4,5-trichloroaniline**, the structural motifs present in the molecule allow for some informed speculation for future research directions.

- Antimicrobial and Antifungal Activity: Chloroaniline derivatives are known to possess
 antimicrobial properties. The addition of a lipophilic benzyl group could enhance membrane
 permeability and potentially lead to compounds with antibacterial or antifungal activity.
- Enzyme Inhibition: The N-benzyl aniline scaffold is present in various enzyme inhibitors.
 Depending on its three-dimensional conformation, N-Benzyl-2,4,5-trichloroaniline could potentially interact with the active sites of various enzymes.
- 4.1. Hypothetical Signaling Pathway Interaction



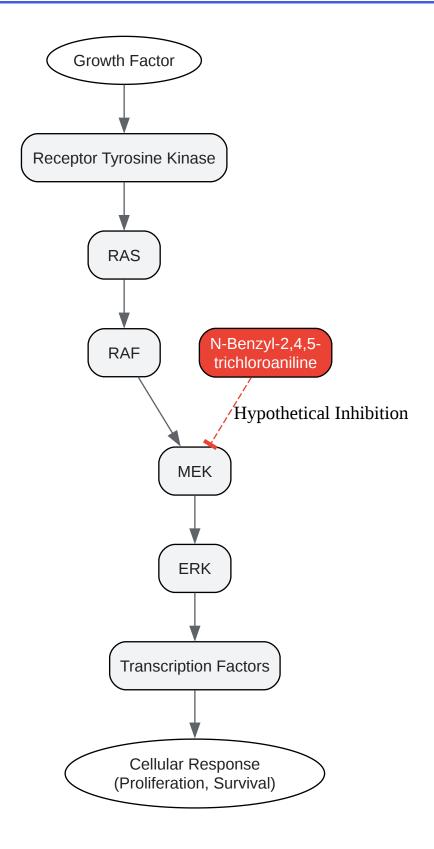




Given that many small molecule drugs exert their effects by modulating signaling pathways, a logical starting point for investigating the biological activity of **N-Benzyl-2,4,5-trichloroaniline** would be to screen it against common kinase pathways involved in cell proliferation and survival, such as the MAPK/ERK pathway.

The following diagram illustrates a simplified representation of a generic kinase signaling pathway that could be a target for investigation.





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Caption: Hypothetical inhibition of the MAPK/ERK signaling pathway.



Conclusion

N-Benzyl-2,4,5-trichloroaniline represents a chemical entity with potential for further investigation in medicinal chemistry and materials science. This technical guide provides a foundational understanding of its synthesis based on established chemical principles and the properties of its precursor. The lack of existing data underscores the opportunity for novel research into the characterization and biological evaluation of this and related compounds. Researchers and drug development professionals are encouraged to use the provided protocols as a starting point for their own investigations into the properties and potential applications of **N-Benzyl-2,4,5-trichloroaniline**.

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